

# Physical properties of 2-Bromopyridine (boiling point, solubility)

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## Compound of Interest

Compound Name: 2-Bromopyridine

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## An In-depth Technical Guide to the Physical Properties of 2-Bromopyridine

This technical guide provides a comprehensive overview of the key physical properties of **2-Bromopyridine**, with a specific focus on its boiling point and solubility. The information is tailored for researchers, scientists, and professionals involved in drug development and other chemical research fields.

## Quantitative Physical Properties

The physical properties of **2-Bromopyridine** are summarized in the tables below for easy reference and comparison.

### Table 1: Boiling Point of 2-Bromopyridine

Boiling Point (°C)	Pressure (mmHg)	Reference
192-194	760 (lit.)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
194.8	Not Specified	<a href="#">[5]</a>
194	Not Specified	

### Table 2: Solubility of 2-Bromopyridine

Solvent	Solubility	Temperature (°C)	Reference
Water	Slightly miscible	Not Specified	[1][3][4]
Water	2.5 g/L	20	[6][7]
Water	20.2 g/L	20	[8]
Ethanol	Miscible	Not Specified	[1][3][4]
Ether	Miscible	Not Specified	[1][3][4]
Benzene	Miscible	Not Specified	[1][3][4]
Pyridine	Miscible	Not Specified	[1][3][4]
Methanol	Soluble	Not Specified	[6]
Isopropyl Alcohol	Soluble	Not Specified	[6]
Tetrahydrofuran	Soluble	Not Specified	[6]
Ethyl Acetate	Soluble	Not Specified	[6]
Acetone	Soluble	Not Specified	[6]
Toluene	Soluble	Not Specified	[6]

## Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and solubility of **2-Bromopyridine**.

### Determination of Boiling Point by Micro-Boiling Point Method

This method is suitable for small quantities of liquid samples.[9][10]

Apparatus:

- Thiele tube
- Thermometer (0-250 °C range)

- Capillary tubes (sealed at one end)
- Small test tube
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (Bunsen burner or oil bath)
- High-boiling point mineral oil
- Stand and clamp

Procedure:

- Fill the Thiele tube with high-boiling point mineral oil to a level just above the top of the side arm.
- Add a small amount (approximately 0.5 mL) of **2-Bromopyridine** into the small test tube.
- Place a capillary tube, with its sealed end up, into the **2-Bromopyridine** in the test tube.
- Attach the test tube to the thermometer using a rubber band, ensuring the bulb of the thermometer is level with the sample.
- Immerse the assembly into the Thiele tube, making sure the sample is below the oil level.
- Gently heat the side arm of the Thiele tube.[\[11\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[9\]](#)[\[11\]](#) Record this temperature.
- It is advisable to repeat the measurement to ensure accuracy.

## Determination of Aqueous Solubility

This protocol outlines a method to determine the solubility of **2-Bromopyridine** in water at a specific temperature.[\[12\]](#)

Apparatus:

- Constant temperature water bath or shaker
- Glass vials with screw caps
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)

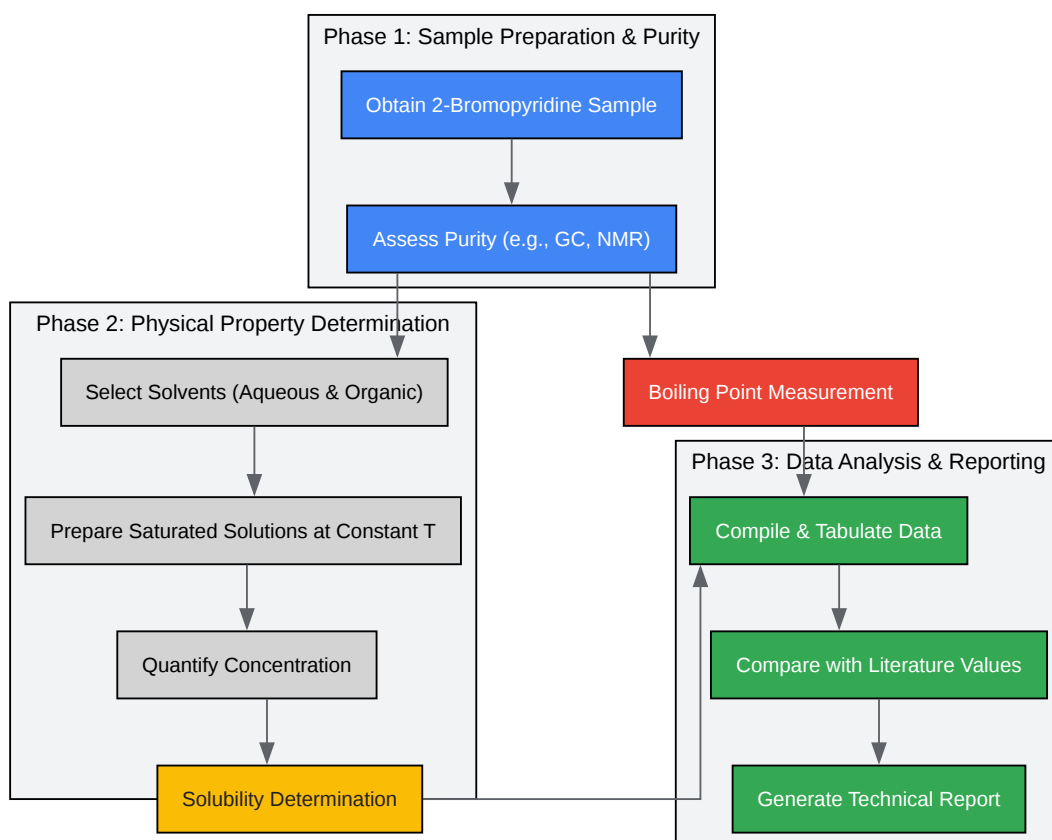
Procedure:

- Add an excess amount of **2-Bromopyridine** to a known volume of distilled water in a glass vial. The excess is to ensure a saturated solution is formed.
- Seal the vial and place it in a constant temperature water bath set to the desired temperature (e.g., 20  $^{\circ}\text{C}$ ).
- Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[12\]](#)
- After equilibration, allow the vial to stand in the water bath to let the undissolved **2-Bromopyridine** settle.
- Carefully withdraw a sample from the upper aqueous layer using a pipette.
- To remove any undissolved micro-droplets, either centrifuge the sample or filter it through a syringe filter.

- Accurately dilute the saturated solution with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantify the concentration of **2-Bromopyridine** in the diluted sample using a pre-calibrated analytical method such as UV-Vis spectrophotometry or HPLC.
- Calculate the original concentration of **2-Bromopyridine** in the saturated solution, which represents its solubility at that temperature. Express the result in g/L.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of a chemical substance like **2-Bromopyridine**.



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## References

- 1. 2-Bromopyridine CAS#: 109-04-6 [m.chemicalbook.com]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. 2-Bromopyridine | 109-04-6 [chemicalbook.com]
- 4. Cas 109-04-6,2-Bromopyridine | lookchem [lookchem.com]
- 5. 2-Bromopyridine - Wikipedia [en.wikipedia.org]
- 6. jubilantingrevia.com [jubilantingrevia.com]
- 7. 2-Bromopyridine, 99% | Fisher Scientific [fishersci.ca]
- 8. 2-Bromopyridine - Safety Data Sheet [chemicalbook.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. chem.ucalgary.ca [chem.ucalgary.ca]
- 11. uomus.edu.iq [uomus.edu.iq]
- 12. researchgate.net [researchgate.net]
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